

4,5-DiHDPA lactone CAS number and molecular weight

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Compound of Interest

Compound Name: 4,5-DiHDPA lactone

Cat. No.: B593386

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An In-depth Technical Guide to 4,5-DiHDPA lactone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,5-DiHDPA lactone**, a derivative of docosahexaenoic acid (DHA). It details its chemical properties, biological activity as a Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) agonist, and relevant experimental methodologies.

Core Compound Information

(\pm)4(5)-DiHDPA lactone is a notable derivative of docosahexaenoic acid (DHA), formed through the epoxidation of DHA at the α -4 double bond, resulting in a 1,4 cyclic ester[1]. Its identification as a potent activator of PPAR γ positions it as a molecule of interest for research into metabolic disorders.

Chemical and Physical Properties

The fundamental properties of **4,5-DiHDPA lactone** are summarized below.

Property	Value	Reference(s)
CAS Number	845673-68-9	[1] [2] [3] [4]
Molecular Formula	C ₂₂ H ₃₂ O ₃	
Molecular Weight	344.5 g/mol	
Formal Name	dihydro-5-[(3Z,6Z,9Z,12Z,15Z)-1-hydroxy-3,6,9,12,15-octadecapentaen-1-yl]-2(3H)-furanone	

Biological Activity: A Potent PPAR γ Agonist

Research has identified **4,5-DiHDPA lactone** as a potent agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a nuclear receptor that is a key regulator of adipogenesis, glucose metabolism, and inflammation. The activation of PPAR γ is a therapeutic target for type 2 diabetes.

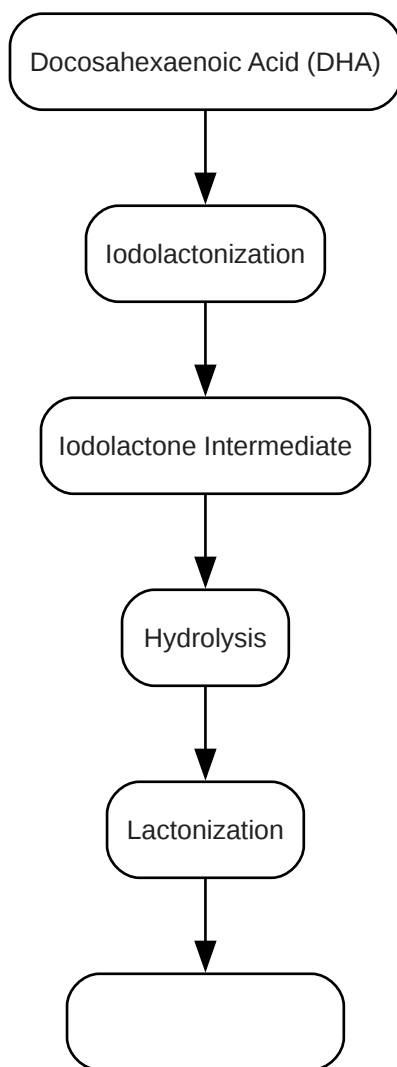
A seminal study by Yamamoto et al. (2005) investigated a series of DHA derivatives and identified specific metabolites as strong PPAR γ activators with potential as antidiabetic agents. Their work highlighted that these DHA derivatives were designed based on the crystal structure of PPAR γ to optimize binding and activation.

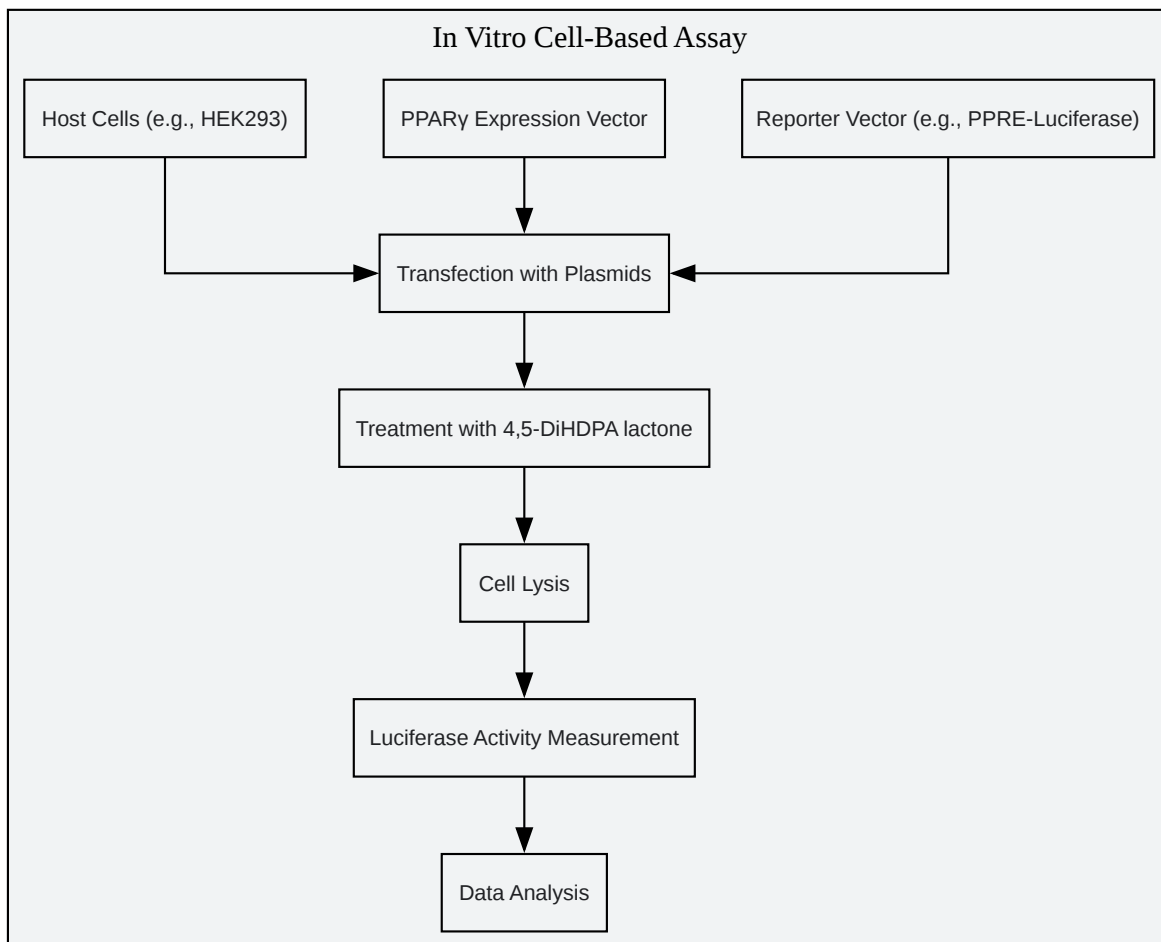
Experimental Protocols

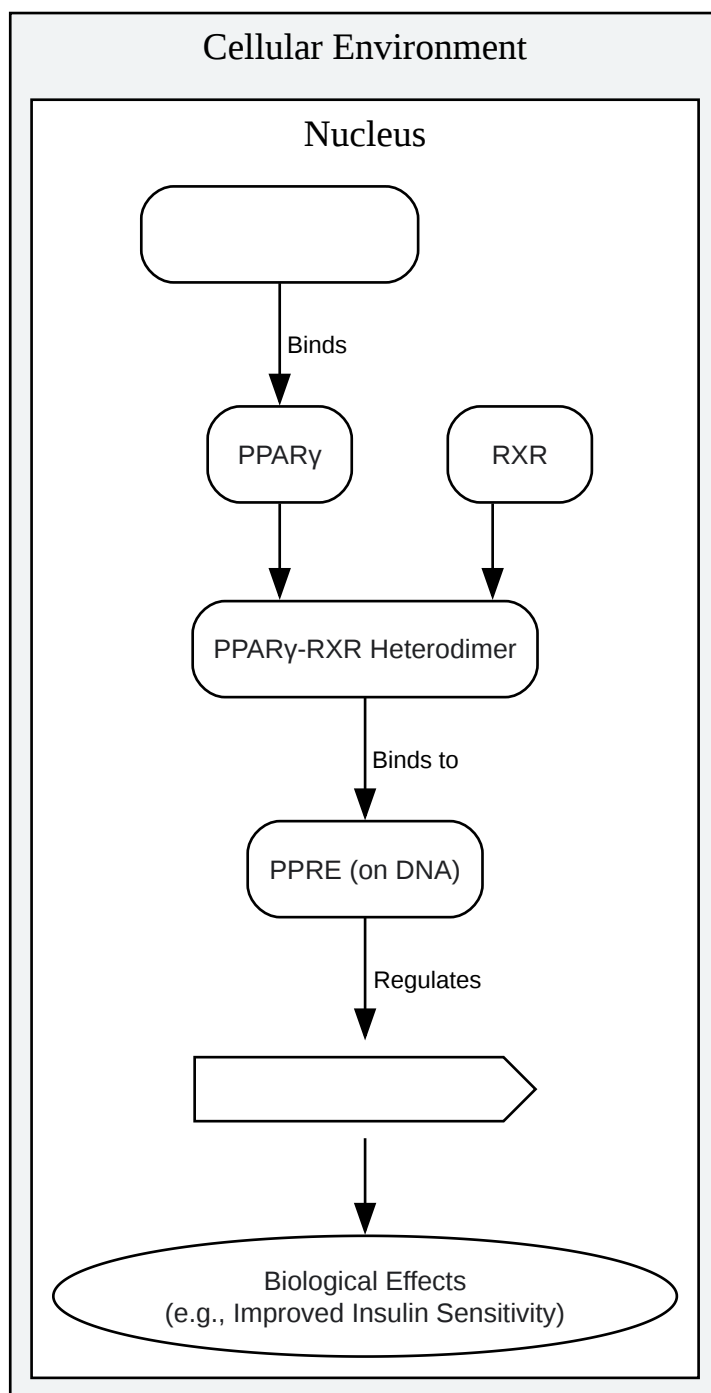
This section outlines the general experimental methodologies that would be employed in the characterization of **4,5-DiHDPA lactone**'s activity as a PPAR γ agonist, based on standard practices in the field.

Synthesis of 4,5-DiHDPA lactone

The synthesis of DHA derivatives, including lactones, often involves the use of key intermediates such as iodolactones. A general workflow for the synthesis is as follows:







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